

# Personal protective equipment for handling Retra

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## Compound of Interest

Compound Name: Retra

Cat. No.: B560256

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## Essential Safety and Handling Guide for Retra

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Retra** (CAS 1036069-26-7; hydrochloride CAS 1173023-52-3), a mutant p53 reactivator. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **Retra**. It is imperative to use the specified PPE to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Item	Specification/Standard	Purpose
Eye and Face Protection	Safety Glasses with Side Shields	ANSI Z87.1 or EN 166	Protects eyes from splashes and airborne particles.
Chemical Safety Goggles	ANSI Z87.1 or EN 166	Required when there is a significant risk of splashing.	
Face Shield	-	Recommended in addition to goggles when handling large quantities or there is a high risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber, minimum 0.11 mm thickness	Prevents skin contact with the compound. Regularly inspect gloves for tears or punctures.
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Closed-toe Shoes	-	Prevents exposure from spills and protects from falling objects.	
Respiratory Protection	Dust Mask/Respirator	N95 (US) or FFP2 (EU)	Recommended when handling the solid form to prevent inhalation of dust particles.

## Operational and Disposal Plans

### Handling and Storage:

- Engineering Controls: Handle **Retra** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Safe Handling Practices:
  - Avoid direct contact with the skin, eyes, and clothing.
  - Do not breathe dust or aerosols.
  - Wash hands thoroughly after handling.
  - Prepare solutions in a designated area.
- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place. Keep desiccated at room temperature.[\[1\]](#)

### Spill Management:

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collection: Carefully sweep or scoop up the absorbed material and place it into a sealed container for disposal.
- Decontamination: Clean the spill area with a suitable decontamination solution and dispose of all contaminated materials as hazardous waste.

### Disposal Plan:

Dispose of **Retra** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains. Contact a licensed professional waste disposal service to dispose of this material.

## Experimental Protocols

First Aid Measures:

In case of exposure, follow these immediate first aid protocols:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Visualized Workflow: Donning and Doffing PPE

The following diagram illustrates the correct sequence for putting on (donning) and taking off (doffing) personal protective equipment to minimize the risk of contamination.



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Caption: PPE Donning and Doffing Sequence for Handling **Retra**.

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## References

- 1. coleparmer.com [coleparmer.com]
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